

(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA in Fatty Acid Metabolism: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-3-Hydroxy-7Z-Tetradecenoyl-CoA

Cat. No.: B15549163

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

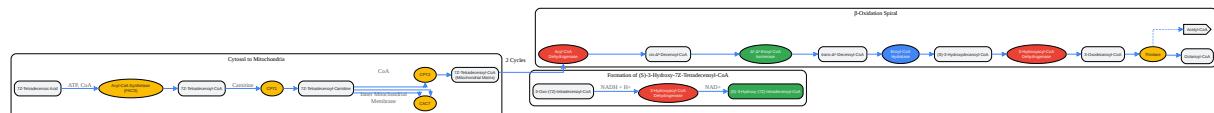
(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA is an intermediate in the mitochondrial β -oxidation of *cis*-7-tetradecenoic acid (C14:1 n-7). The metabolism of monounsaturated fatty acids is a critical process for energy homeostasis, and its dysregulation has been implicated in various metabolic diseases. This technical guide provides an in-depth overview of the metabolic context of **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA**, including relevant enzymatic reactions, quantitative data from analogous compounds, detailed experimental protocols, and pathway visualizations. Due to the limited availability of specific experimental data for **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA**, this guide leverages information from closely related unsaturated fatty acid intermediates to provide a comprehensive framework for its study.

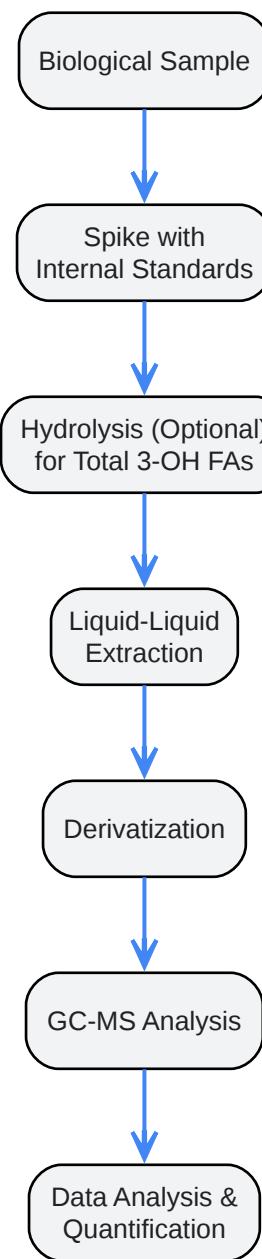
Metabolic Pathway

The β -oxidation of *cis*-7-tetradecenoic acid involves a series of enzymatic reactions. After activation to 7Z-Tetradecenoyl-CoA, it undergoes several cycles of β -oxidation. The presence of the *cis*-double bond at an odd-numbered carbon (position 7) necessitates the action of an auxiliary enzyme, an isomerase, to convert the *cis*- Δ^3 -enoyl-CoA intermediate to a *trans*- Δ^2 -enoyl-CoA, which is a substrate for enoyl-CoA hydratase.

The formation of **(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA** occurs through the reduction of 3-Oxo-(7Z)-tetradecenoyl-CoA, a reaction catalyzed by 3-hydroxyacyl-CoA dehydrogenase.[\[1\]](#)

Signaling Pathway for β -Oxidation of *cis*-7-Tetradecenoic Acid



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. constantsystems.com [constantsystems.com]
- To cite this document: BenchChem. [(S)-3-Hydroxy-7Z-Tetradecenoyl-CoA in Fatty Acid Metabolism: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15549163#s-3-hydroxy-7z-tetradecenoyl-coa-in-fatty-acid-metabolism>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com